

1-Bromododecane-d3 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1-Bromododecane-d3

Cat. No.: B1383035

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for 1-Bromododecane-d3

This guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **1-Bromododecane-d3**, targeted at researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

Substance Identification

- Chemical Name: 1-Bromododecane-12,12,12-d3[1]
- Synonyms: n-Dodecyl Bromide-d3, Lauryl Bromide-12,12,12-d3[1][2]
- CAS Number: 204259-68-7[1][2]
- Chemical Formula: $\text{CD}_3(\text{CH}_2)_{11}\text{Br}$ [1]
- Molecular Weight: 252.25 g/mol [1][2]

Note: Much of the available safety and toxicological data is for the non-deuterated analogue, 1-Bromododecane (CAS: 143-15-7). Due to the structural similarity, the safety precautions are considered analogous.

Hazard Identification

1-Bromododecane is classified as an irritant.^[3] Key hazard statements include:

- H315: Causes skin irritation.^{[3][4][5]}
- H319: Causes serious eye irritation.^{[3][4][5]}
- H335: May cause respiratory irritation.^{[3][4][5]}

It is a combustible liquid that may form explosive mixtures with air upon intense heating.^[6]

GHS Label Elements:

- Pictogram: GHS07 (Exclamation mark)^[5]
- Signal Word: Warning^{[2][5][7]}

Data Presentation: Physicochemical and Toxicological Properties

The quantitative data for **1-Bromododecane-d3** and its non-deuterated analogue are summarized below for easy reference.

Table 1: Physicochemical Properties

Property	Value	Source
Appearance	Colorless to light yellow liquid	[3][8][9]
Molecular Weight	252.25 g/mol (for d3)	[1][2]
249.23 g/mol (non-deuterated)	[3][10]	
Density	1.050 g/mL at 25 °C (for d3)	[2]
1.038 g/mL (non-deuterated)	[5]	
Melting Point	-11 to -9 °C	[2][8][10]
Boiling Point	134-135 °C at 6 mmHg	[2][8]
276 °C at 760 mmHg	[5][10]	
Flash Point	113 °C (235.4 °F) - closed cup	[2][5][10]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and ether.	[8][9]
Vapor Density	8.6 (vs air)	[9][10]

Table 2: Toxicological Data (for non-deuterated 1-Bromododecane)

Route of Exposure	Species	Value	Source
Oral	Rat (female)	LD50: > 2500 mg/kg	[7]
Inhalation	Mouse	LC50: 4200 mg/m ³ (2 h)	[11]

Experimental Safety Protocols

Detailed methodologies for safe handling, storage, and emergency procedures are critical when working with this substance.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4][12] Eyewash stations should be readily available.[12][13]
- Skin Protection: Wear chemically impermeable gloves and protective clothing to prevent skin contact.[7][12]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[4][7] If ventilation is inadequate, a self-contained breathing apparatus may be necessary.[6][7]

Handling and Storage

- Handling: Avoid breathing vapors or mist.[4][7] Prevent contact with skin and eyes.[7] Use non-sparking tools to prevent fire from electrostatic discharge.[7] Wash hands thoroughly after handling.[4][12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][7] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[10][12] The designated storage class is 10: Combustible liquids.[2][6]

Accidental Release Measures

- Evacuation: Evacuate personnel to a safe area and ensure adequate ventilation.[6][7]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[7] Cover drains if necessary.[6]
- Cleanup: Remove all sources of ignition.[7] Use spark-proof tools.[7] Absorb the spill with a liquid-absorbent material (e.g., Chemizorb®).[6]
- Disposal: Collect the absorbed material in a suitable, closed container for disposal by an approved waste disposal plant.[4][7]

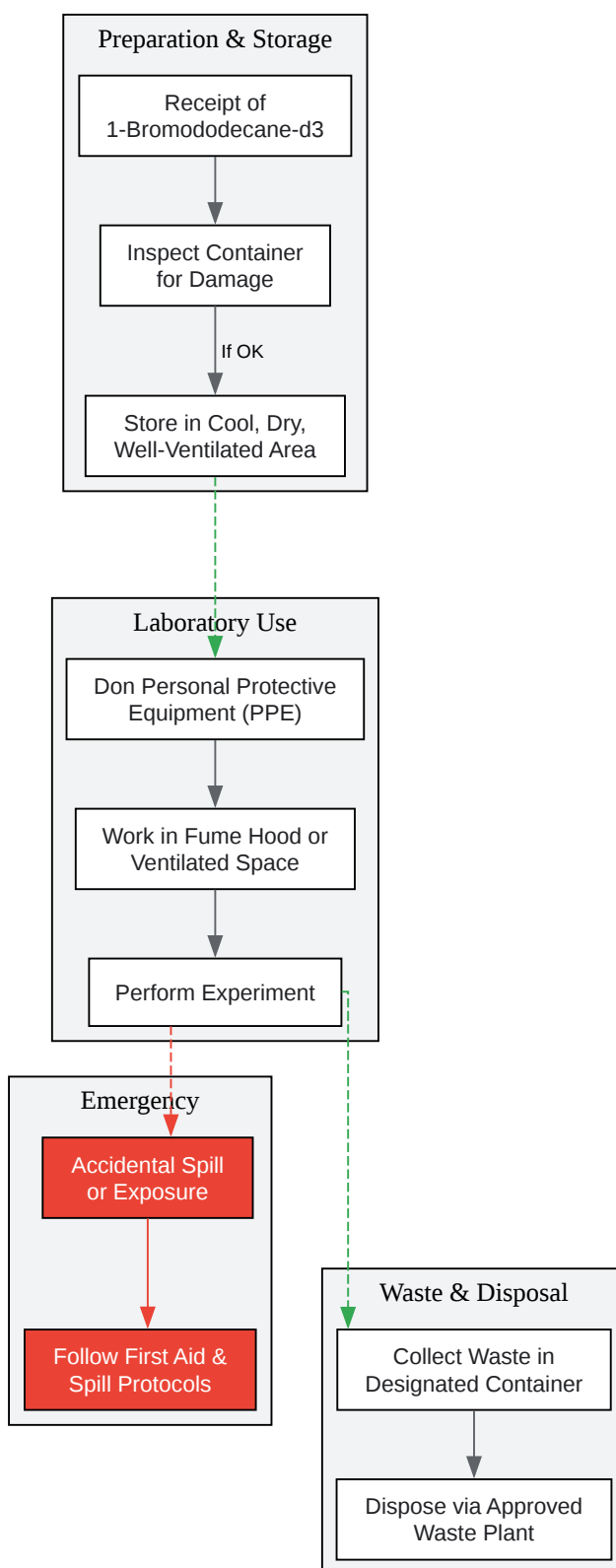
First Aid Measures

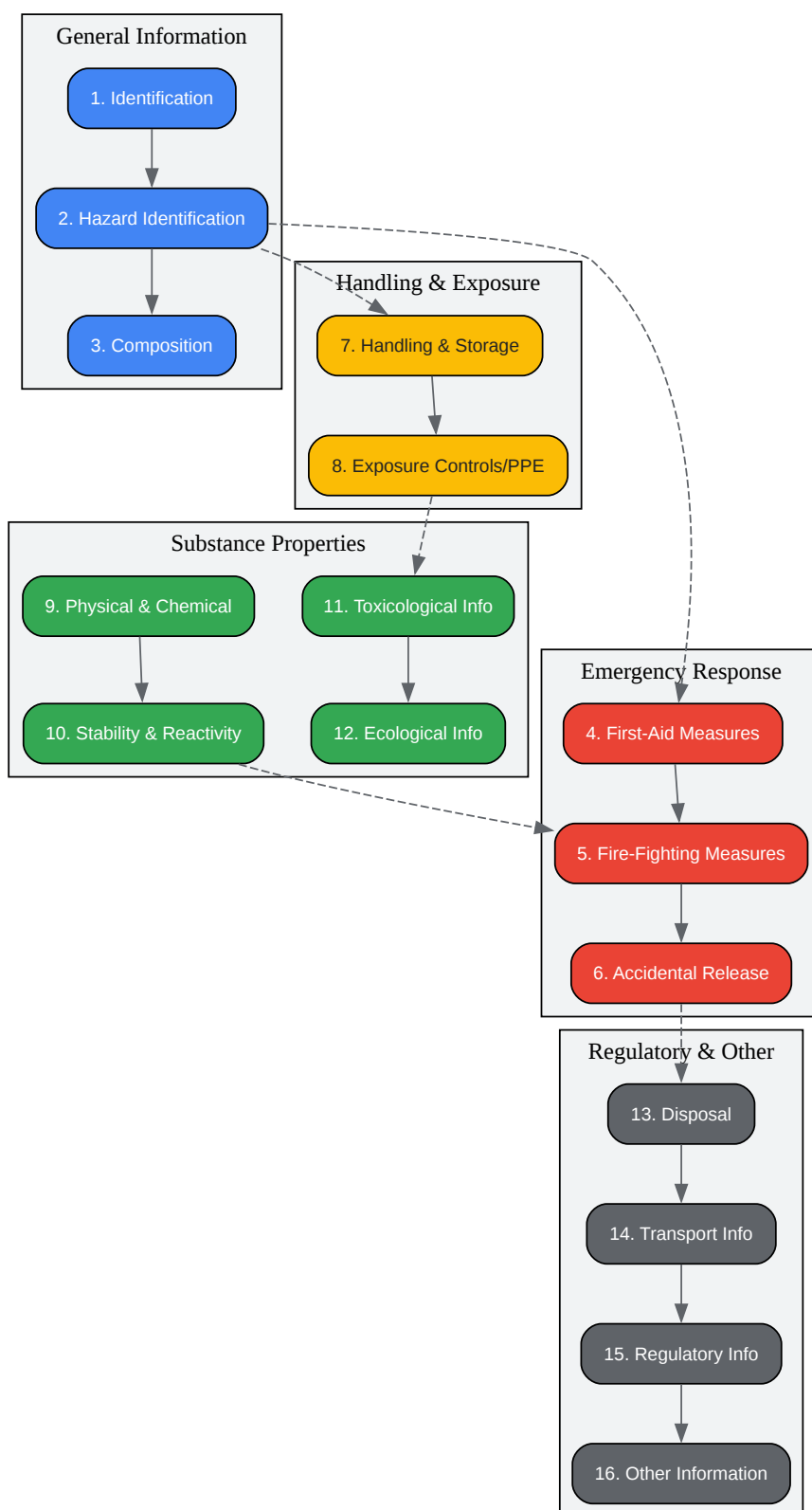
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[4] If feeling unwell, call a POISON CENTER or doctor.[4]

- If on Skin: Wash with plenty of soap and water.^[4] If skin irritation occurs, seek medical advice.^[4] Remove contaminated clothing and wash it before reuse.^[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.^[4] If eye irritation persists, get medical advice.^[4]

Mandatory Visualizations

The following diagrams illustrate key safety workflows and the logical structure of the safety data sheet.





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